Technical Whitepaper: IRAK Inhibitor 5

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Compound of Interest	
Compound Name:	*IRAK inhibitor 5*
CAS No.:	*509093-60-1*
Cat. No.:	*B1610102*

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Mechanistic Profile, Signal Transduction, and Experimental Protocols

Executive Summary

IRAK Inhibitor 5 is a potent, cell-permeable, small-molecule inhibitor targeting Interleukin-1 Receptor-Associated Kinase 4 (IRAK4). As a critical node in the innate immune response, IRAK4 mediates signaling downstream of Toll-like receptors (TLRs) and the Interleukin-1 receptor (IL-1R). By selectively blocking IRAK4 kinase activity, **IRAK Inhibitor 5** disrupts the MyD88-dependent signaling cascade, preventing the activation of NF-κB and MAPK pathways.

This compound is primarily utilized as a chemical probe in immunological research to dissect the contributions of the MyD88-IRAK4 axis in inflammation, autoimmune pathology, and oncology.

Molecular Identity & Physicochemical Properties

IRAK Inhibitor 5 is a benzimidazole derivative designed to occupy the ATP-binding pocket of the IRAK4 kinase domain.

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Property	Specification
Common Name	IRAK Inhibitor 5
CAS Number	509093-60-1
Chemical Name	1-(3-Hydroxypropyl)-2-[(3-nitrobenzoyl)amino]-1H-benzimidazol-5-yl pivalate
Molecular Formula	$C_{22}H_{24}N_4O_6$
Molecular Weight	440.45 g/mol
Solubility	DMSO (>20 mg/mL); Ethanol (Low); Water (Insoluble)
Appearance	Off-white to pale yellow solid
Storage	-20°C (Desiccated); Stable for >2 years in solid state

Structural Insight: The molecule features a benzimidazole core which mimics the adenine ring of ATP, facilitating hydrogen bonding with the hinge region of the kinase. The pivalate ester moiety enhances lipophilicity, improving cellular permeability, while the nitrobenzamide side chain provides specific contacts within the hydrophobic back pocket of the enzyme.

Mechanism of Action (MoA)

The Target: IRAK4

IRAK4 is the "master kinase" of the TLR/IL-1R signaling system. Upon ligand binding (e.g., LPS to TLR4 or IL-1β to IL-1R), the adaptor protein MyD88 recruits IRAK4 via death domain (DD) interactions. This forms the "Myddosome" complex.

- Auto-phosphorylation: IRAK4 undergoes trans-autophosphorylation to become fully active.
- Downstream Activation: Active IRAK4 phosphorylates IRAK1 and IRAK2, triggering their dissociation and subsequent activation of TRAF6.

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Mode of Inhibition

IRAK Inhibitor 5 functions as an ATP-competitive inhibitor.

- Binding: It enters the catalytic cleft of IRAK4.
- Competition: It competes with intracellular ATP for the nucleotide-binding site.
- Blockade: By occupying this site, it prevents the transfer of the gamma-phosphate from ATP to the activation loop substrates (IRAK1/2).
- Outcome: The signal transduction is halted at the Myddosome level. TRAF6 is not ubiquitinated, TAK1 remains inactive, and the NF-κB transcription factor remains sequestered in the cytoplasm by IκB.

Signaling Pathway Visualization

The following diagram illustrates the precise intervention point of **IRAK Inhibitor 5** within the TLR signaling cascade.

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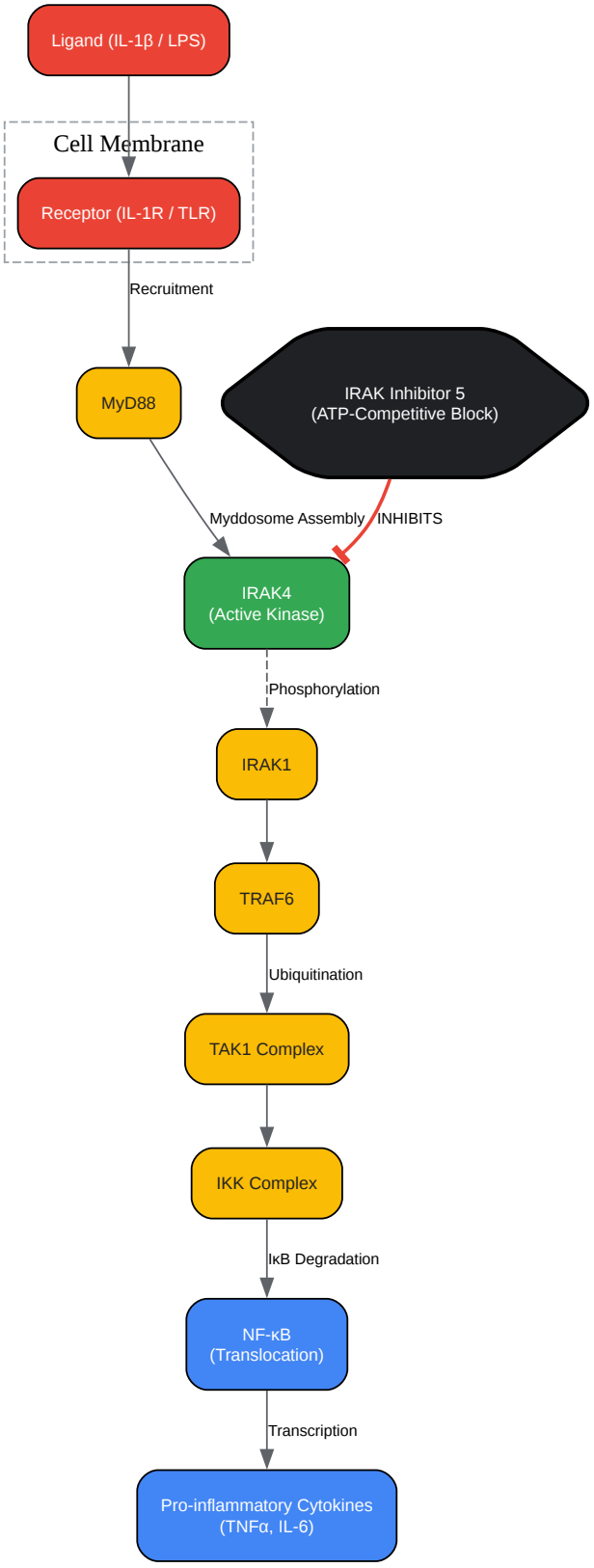

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Caption: Schematic of the TLR/IL-1R pathway showing **IRAK Inhibitor 5** blocking IRAK4-mediated phosphorylation of IRAK1.

Experimental Protocols

Warning: All experimental work should be conducted in a BSL-2 laboratory environment.

In Vitro Kinase Assay (Cell-Free)

To validate potency (IC50 determination) against recombinant IRAK4.

Reagents:

- Recombinant human IRAK4 (active).
- Substrate: Peptide derived from IRAK1 or Myelin Basic Protein (MBP).
- ATP (radiolabeled [γ-33P]ATP or fluorescent tracer).
- Assay Buffer: 20 mM HEPES (pH 7.5), 10 mM $MgCl_2$, 1 mM DTT.

Workflow:

- Preparation: Dilute **IRAK Inhibitor 5** in DMSO to create a 10-point concentration series (e.g., 10 µM to 0.1 nM).
- Incubation: Mix enzyme (IRAK4) with inhibitor in Assay Buffer. Incubate for 15 mins at RT to allow binding equilibrium.
- Reaction Start: Add ATP/Substrate mix.
- Reaction Stop: After 30–60 mins, quench reaction (e.g., with EDTA or phosphoric acid).
- Detection: Measure phosphorylation via scintillation counting or fluorescence polarization.
- Analysis: Plot % Inhibition vs. Log[Concentration] to calculate IC50.

Cellular Assay: Inhibition of TNFα Production

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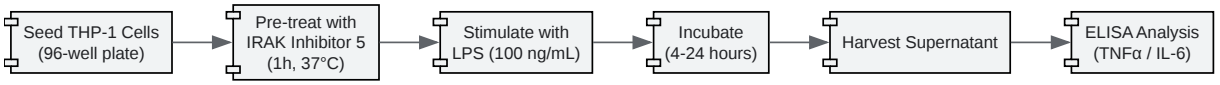
To assess cellular efficacy in THP-1 monocytes or PBMCs.

Workflow Diagram:



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Caption: Workflow for assessing anti-inflammatory activity of **IRAK Inhibitor 5** in monocytes.

Detailed Steps:

- Seeding: Plate THP-1 cells at

  cells/well in RPMI-1640 + 10% FBS.
- Inhibitor Treatment: Add **IRAK Inhibitor 5** at varying concentrations (0.1, 1, 5, 10 µM). Ensure final DMSO concentration is <0.5%. Include a "DMSO only" vehicle control.
- Equilibration: Incubate for 1 hour at 37°C/5% CO_2. Critical: This pre-incubation ensures the inhibitor occupies the kinase pocket before the signaling surge.
- Stimulation: Add Lipopolysaccharide (LPS) to a final concentration of 100 ng/mL to trigger TLR4.
- Incubation: Incubate for 4 hours (for mRNA analysis) or 18–24 hours (for protein secretion).
- Readout: Collect supernatant and quantify TNFα or IL-6 using a standard ELISA kit.
- Validation: Cell viability (MTS/CCK-8 assay) must be run in parallel to ensure reduced cytokine levels are due to pathway inhibition, not cytotoxicity.

Selectivity and Pharmacology

While **IRAK Inhibitor 5** is designed for IRAK4, kinase inhibitors often display "polypharmacology."

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- Primary Target: IRAK4 (IC50 typically in the nanomolar to low micromolar range depending on assay conditions).
- Secondary Targets: May show activity against IRAK1 at higher concentrations.
- Off-Target Effects: Benzimidazole derivatives can sometimes interact with other kinases (e.g., certain tyrosine kinases). It is recommended to perform a panel screen (e.g., KinomeScan) if using this probe for novel phenotype discovery to rule out off-target drivers.

Therapeutic Context: Research into IRAK4 inhibition is highly relevant for:

- Autoimmune Diseases: Rheumatoid Arthritis (RA), Lupus (SLE), where chronic TLR activation drives pathology.
- Oncology: Certain lymphomas (e.g., ABC-DLBCL) are driven by MyD88 mutations (L265P) that constitutively activate IRAK4.

References

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